

5-(4-Chloro-2-methoxyphenyl)nicotinic Acid: Proper Disposal Procedures

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Compound of Interest

Compound Name:	5-(4-Chloro-2-methoxyphenyl)nicotinic acid
CAS No.:	1261980-32-8
Cat. No.:	B580845

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Executive Summary & Chemical Identity

Objective: This guide provides a validated, step-by-step protocol for the safe disposal of **5-(4-Chloro-2-methoxyphenyl)nicotinic acid** (CAS: 1261980-32-8).[1][2] As a halogenated heteroaromatic carboxylic acid, this compound presents specific environmental and safety challenges—primarily aquatic toxicity and potential for formation of toxic byproducts (dioxins/furans) if incinerated improperly.

Chemical Profile:

- CAS Number: 1261980-32-8[1][2][3][4]
- Molecular Formula: C₁₃H₁₀ClNO₃[3]
- Functional Groups: Pyridine ring, Carboxylic acid, Aryl chloride, Methoxy ether.[2]
- Key Property: Halogenated Organic. This designation dictates its waste stream; it must never be combined with non-halogenated organic solvents or general trash.

Hazard Assessment (GHS Classification)

Before handling waste, users must acknowledge the specific hazards associated with this structural class (Nicotinic acid derivatives).

Hazard Class	Category	Hazard Statement	Operational Implication
Skin Irritation	Cat. 2	H315: Causes skin irritation	Contact with solid dust or solutions requires immediate washing; nitrile gloves are mandatory.[1][2]
Eye Irritation	Cat. 2A	H319: Causes serious eye irritation	Dust generation is the primary risk; use a fume hood or powder containment enclosure.[1][2]
STOT - SE	Cat. 3	H335: May cause respiratory irritation	Do not dispose of in open trash bins where dust can aerosolize.[1][2]
Aquatic Toxicity	Acute 3	H402: Harmful to aquatic life	Zero-discharge policy. Do not pour down drains.[1][2]

Personal Protective Equipment (PPE) Matrix

Select PPE based on the physical state of the waste.

PPE Item	Specification	Rationale
Gloves	Nitrile (Min. ^{[1][2]} thickness 0.11 mm)	Provides barrier against organic acids and halogenated residues. ^[2] Double-glove for liquid waste handling.
Eye Protection	Chemical Splash Goggles	Prevents contact with fine dust or splashes during liquid transfer. ^{[1][2]}
Respiratory	N95 (Solid) or Half-mask (Liquid)	Required only if handling outside a fume hood; prevents inhalation of irritant dusts. ^{[1][2]}
Body	Lab Coat (Buttoned) + Apron	Chemical-resistant apron recommended when pouring liquid waste >1 Liter. ^{[1][2]}

Disposal Decision Logic & Workflows

The disposal pathway is strictly determined by the physical state of the waste.

A. Solid Waste (Pure Compound or Contaminated Solids)

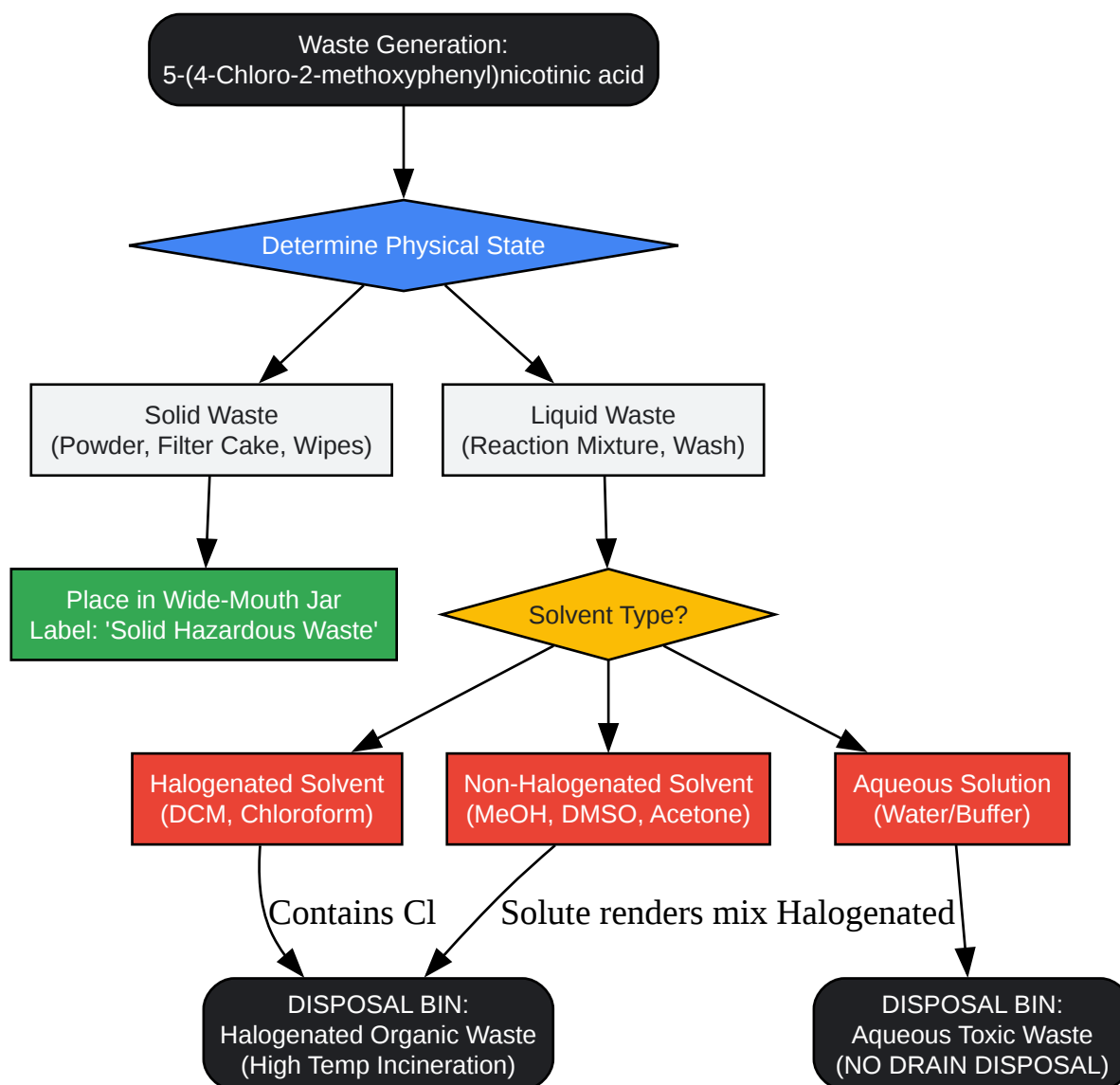
- Primary Stream: Solid Hazardous Waste (Halogenated).
- Container: High-Density Polyethylene (HDPE) wide-mouth jar or double-lined hazardous waste bag.^[1]
- Protocol:
 - Dampen the solid slightly with water or mineral oil if it is dry/dusty to prevent aerosolization.
 - Transfer to the designated container.
 - Labeling: Must read "Hazardous Waste - Solid - Toxic/Irritant - **5-(4-Chloro-2-methoxyphenyl)nicotinic acid.**"^{[1][2]}

- Segregation: Do not mix with strong oxidizers (e.g., permanganates) or strong bases in the solid bin to prevent exothermic reactions.

B. Liquid Waste (Mother Liquors/Solutions)

- Primary Stream: Halogenated Organic Solvent Waste.
- Critical Rule: Because the molecule contains Chlorine (Cl), it must go into the Halogenated waste stream, regardless of the solvent used (unless the solvent is water, see below).^[2]
- Protocol:
 - Organic Solvents (DMSO, Methanol, DCM): Pour into the "Halogenated Waste" carboy. Even if dissolved in Methanol (non-halogenated), the presence of the solute renders the entire mixture halogenated for incineration purposes.^[2]
 - Aqueous Solutions: Adjust pH to neutral (pH 6-8) if acidic. Collect in "Aqueous Waste with Toxic Organics."^{[5][6]} Do not drain dispose.

Visualized Workflow: Disposal Decision Tree



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Figure 1: Decision matrix for segregating waste streams based on physical state and solvent composition.[1] Note that the presence of the chlorinated solute forces non-halogenated solvents into the halogenated stream.[2]

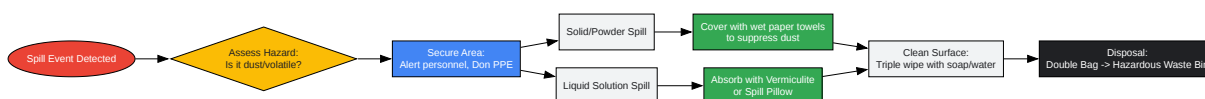
Spill Management Protocol

Scenario: A 5g bottle of solid powder drops and shatters on the lab bench.

- Evacuate & Ventilate: Clear the immediate area.[7] If outside a hood, ensure lab ventilation is active.[6]

- PPE Up: Don nitrile gloves, goggles, and a lab coat.
- Containment (Dry Spill):
 - Do NOT dry sweep. This generates irritant dust.
 - Cover the spill with wet paper towels (dampened with water) or oil-impregnated sweeping compound to trap dust.
- Collection:
 - Scoop the damp material into a plastic bag.[6]
 - Wipe the surface 3 times with soap and water.
 - Place all wipes and the scoop into the bag.
- Disposal: Seal the bag, place it inside a second bag (double-bagging), and tag it as Solid Hazardous Waste.

Visualized Workflow: Spill Response



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Figure 2: Operational workflow for managing spills, prioritizing dust suppression for solids and containment for liquids.[1][2]

Regulatory & Compliance Framework

- RCRA (USA): While **5-(4-Chloro-2-methoxyphenyl)nicotinic acid** is not explicitly "P" or "U" listed, it must be characterized by the generator.[1][2]

- Characteristic of Corrosivity (D002): If the waste is an aqueous solution with $\text{pH} < 2$.^[8]
- Halogenated Solvents (F-Codes): If mixed with spent halogenated solvents (e.g., Methylene Chloride), the mixture adopts the F001/F002 code.^{[2][9]}
- EPA Recommendation: Incineration is the Best Demonstrated Available Technology (BDAT) for halogenated organics to ensure complete destruction of the pyridine ring and prevent leaching.

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- To cite this document: BenchChem. [5-(4-Chloro-2-methoxyphenyl)nicotinic Acid: Proper Disposal Procedures]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b580845/docs#5-4-chloro-2-methoxyphenyl-nicotinic-acid-proper-disposal-procedures>]

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